

Application Notes and Protocols for Preparing SBI-115 Stock Solution in DMSO

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Compound of Interest

Compound Name: SBI-115

Cat. No.: B1681503

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Introduction

SBI-115 is a potent and selective antagonist of the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5.[1][2][3] It is a valuable tool for studying the physiological and pathological roles of TGR5 signaling.[3] **SBI-115** has been shown to decrease cell proliferation and intracellular cAMP levels in various cell types, making it a key compound in research areas such as polycystic liver disease, cancer, and metabolic disorders.[2][4] Proper preparation of a stock solution is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **SBI-115** stock solutions in dimethyl sulfoxide (DMSO).

Physicochemical Properties and Solubility

SBI-115 is a white to beige powder. Its molecular formula is $C_{14}H_{13}ClN_2O_4S$, with a molecular weight of 340.78 g/mol.[2][5]

Solubility Data

The solubility of **SBI-115** in DMSO can vary, and it is crucial to use fresh, anhydrous DMSO as the compound is hygroscopic, which can impact solubility.[6][7] Sonication or gentle heating may be required to fully dissolve the compound.[6][8]

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₃ ClN ₂ O ₄ S	[2] [5]
Molecular Weight	340.78 g/mol	[2] [5]
Appearance	White to beige powder	
Solubility in DMSO	2 mg/mL (clear solution) to 150 mg/mL (440.17 mM, sonication recommended)	[8]
68 mg/mL (199.54 mM, use fresh DMSO)	[7] [9] [10]	
100 mg/mL (293.44 mM, requires ultrasonic)	[6]	
Purity	≥98% (HPLC)	[1]

Experimental Protocols

Materials

- **SBI-115** powder
- Anhydrous/fresh Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated balance
- Pipettes and sterile tips

Protocol for Preparing a 10 mM SBI-115 Stock Solution

This protocol provides a general method for preparing a commonly used 10 mM stock solution. Adjustments can be made based on the desired final concentration and the specific solubility information from the supplier.

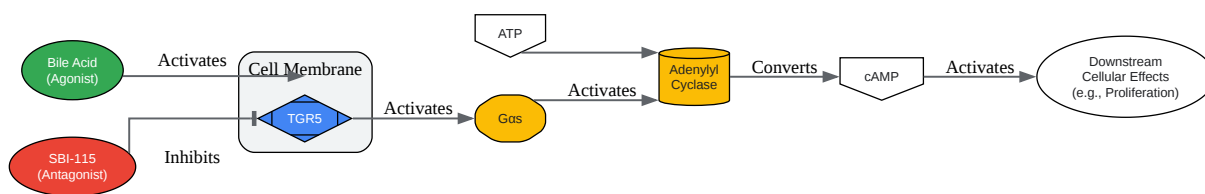
- Preparation: Work in a clean, dry environment. Allow the **SBI-115** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **SBI-115** powder. For 1 mL of a 10 mM stock solution, you will need 3.41 mg of **SBI-115** (Molecular Weight = 340.78 g/mol).
- Dissolution:
 - Add the weighed **SBI-115** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh, anhydrous DMSO. For 1 mL of stock solution, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution for 5-10 minutes in a water bath sonicator. Alternatively, gentle warming (e.g., in a 37°C water bath) can be applied. Avoid excessive heat.
- Sterilization (Optional): If required for your application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots in a dry, dark environment.[\[5\]](#)
 - Long-term storage: -80°C for up to 6 months to a year.[\[6\]](#)[\[8\]](#)

- Short-term storage: -20°C for up to 1 month.[6]
- The solid powder can be stored at -20°C for up to 3 years.[8]

Visualization of Key Processes

SBI-115 Mechanism of Action: TGR5 Signaling Pathway

SBI-115 acts as an antagonist to the TGR5 receptor. Upon activation by bile acids, TGR5 couples to the Gas protein, leading to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels. **SBI-115** blocks this cascade by preventing the activation of TGR5.[4][5]

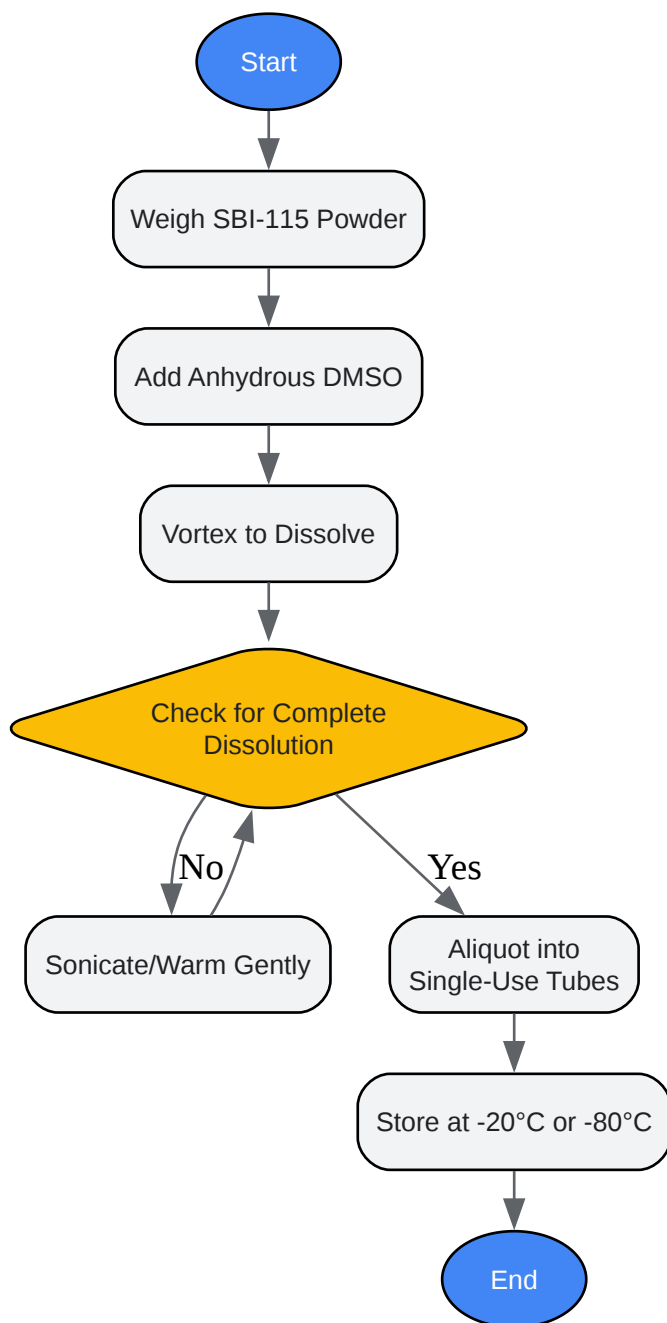


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Caption: **SBI-115** inhibits the TGR5 signaling pathway.

Experimental Workflow: SBI-115 Stock Solution Preparation

The following diagram outlines the key steps for preparing a stock solution of **SBI-115** in DMSO.



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